

# An In-depth Technical Guide to 3-Phenoxybenzoyl Cyanide

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## Compound of Interest

Compound Name: 3-Phenoxybenzoyl cyanide

Cat. No.: B042598

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-Phenoxybenzoyl cyanide**, a key chemical intermediate. The document details its molecular structure, physicochemical properties, synthesis protocols, and core applications, with a focus on its role in the development of synthetic pyrethroids.

## Molecular Structure and Physicochemical Properties

**3-Phenoxybenzoyl cyanide**, also known as  $\alpha$ -oxo-3-phenoxybenzeneacetonitrile or m-phenoxybenzoyl cyanide, is an organic compound characterized by a benzoyl group substituted with a phenoxy group at the meta-position and a cyanide functional group attached to the carbonyl carbon.<sup>[1][2]</sup> Its structure serves as a crucial building block for the alcohol moiety of several potent synthetic pyrethroid insecticides.<sup>[1]</sup>

Molecular Diagram:

Caption: 2D chemical structure of **3-Phenoxybenzoyl cyanide**.

Quantitative Data Summary:

The following table summarizes the key physicochemical properties of **3-Phenoxybenzoyl cyanide**.

Property	Value	References
CAS Number	61775-25-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	223.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Alternate Names	$\alpha$ -Oxo-3-phenoxybenzeneacetonitrile; m-Phenoxybenzoyl Cyanide	<a href="#">[2]</a>
InChI Key	RBJUQCDEOCYPBM-UHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	<chem>O=C(C#N)c1cccc(Oc2ccccc2)c1</chem>	<a href="#">[5]</a>

## Synthesis and Experimental Protocols

**3-Phenoxybenzoyl cyanide** is a pivotal intermediate, primarily in the synthesis of pyrethroids. Its synthesis and subsequent reactions are critical for generating the core structures of these potent insecticides.

### 2.1. General Synthesis via Acyl Cyanation

A common method for preparing benzoyl cyanides is the reaction of an acyl chloride with a cyanide salt. The following protocol is a representative procedure adapted from the synthesis of benzoyl cyanide for the specific preparation of **3-Phenoxybenzoyl cyanide**.

#### Experimental Protocol: Synthesis of **3-Phenoxybenzoyl Cyanide**

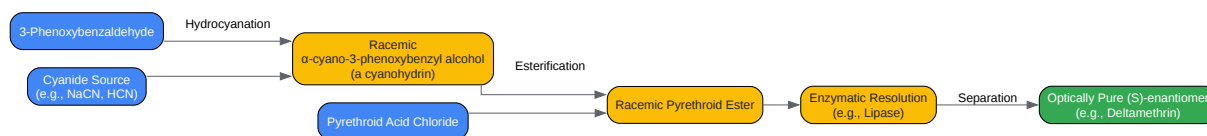
- Reactants:
  - 3-Phenoxybenzoyl chloride
  - Cuprous cyanide (CuCN), dried at 110°C for 3 hours prior to use.[\[7\]](#)
- Procedure (adapted from Organic Syntheses[\[7\]](#)):

- In a 500-mL distilling flask, place 1.2 molar equivalents of cuprous cyanide.
- Add 1.0 molar equivalent of 3-Phenoxybenzoyl chloride to the flask. Ensure the mixture is well-agitated to moisten the cuprous cyanide.
- Place the flask in a preheated oil bath at approximately 150°C.
- Raise the temperature of the bath to 220-230°C and maintain this temperature for 1.5 to 2 hours, allowing the reaction to proceed.
- After the reaction period, allow the flask to cool. The crude product, **3-Phenoxybenzoyl cyanide**, can be isolated from the reaction mixture.
- Purification is achieved via fractional distillation under reduced pressure. The product is collected as a solid upon cooling.

## 2.2. Role in Pyrethroid Synthesis

**3-Phenoxybenzoyl cyanide** is a precursor to  $\alpha$ -cyano-3-phenoxybenzyl alcohol, a key chiral intermediate for numerous commercial pyrethroids like fenvalerate and deltamethrin.[1] The synthesis pathway typically involves the reduction of the ketone in **3-Phenoxybenzoyl cyanide** to a secondary alcohol.

A more direct and widely used industrial approach involves the hydrocyanation of 3-phenoxybenzaldehyde.



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